

Chloroquine N-oxide impurity qualification

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Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2

Cat. No.: S912067

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Chloroquine N-oxide at a Glance

The table below summarizes the core information about the **Chloroquine N-oxide** impurity:

Feature	Description
Identification	Major oxidative degradation product of Chloroquine (CQ) [1] [2] [3].
Formation Condition	Formed under oxidative stress conditions, including forced degradation with hydrogen peroxide (H ₂ O ₂) [1] [2].
Site of Modification	Oxidation occurs at the tertiary amine nitrogen of the side chain, not at the pyridine nitrogen [1].
Relevance	Its identification is critical for developing stability-indicating analytical methods and ensuring drug quality [2].

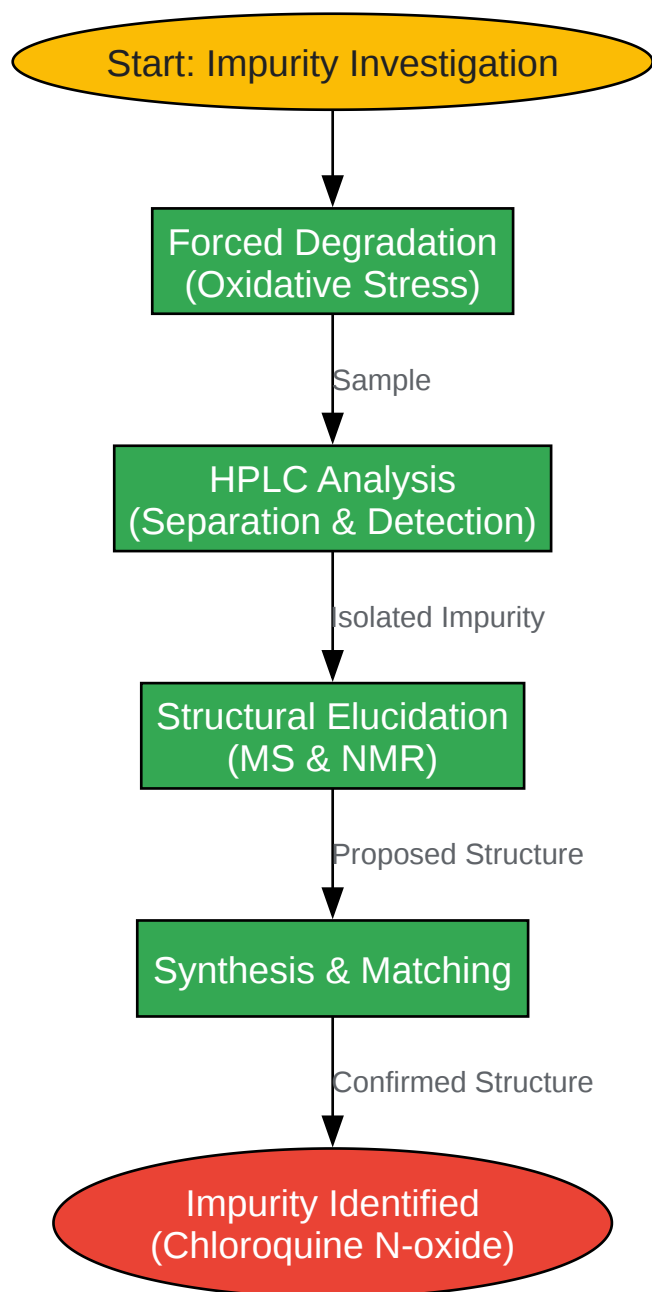
Experimental Protocols for Identification and Characterization

The following experimental details are compiled from research publications that identified and characterized **Chloroquine N-oxide**.

- **Forced Degradation Protocol:** Chloroquine was subjected to oxidative stress conditions. One common method involves using a diluted solution of hydrogen peroxide (e.g., 3% H₂O₂), sometimes under reflux, to accelerate the degradation process [2]. This treatment reliably produces **Chloroquine N-oxide** as a major degradation product [1] [2].
- **Analytical and Structural Elucidation Methods:** A combination of chromatographic and spectroscopic techniques is used to isolate and identify the impurity.
 - **Separation and Detection: High-Performance Liquid Chromatography (HPLC)** is the primary method for separating and detecting **Chloroquine N-oxide** alongside other impurities [2] [3]. The USP monograph for Chloroquine Phosphate also provides official HPLC methods for impurity profiling [4].
 - **Structural Confirmation:** The structure of **Chloroquine N-oxide** was confirmed using a suite of spectroscopic techniques [1] [3]:
 - **Mass Spectrometry (MS):** Used to determine the molecular mass and fragmentation pattern.
 - **Nuclear Magnetic Resonance (NMR):** Including ¹H NMR, ¹³C NMR, and 2D NMR (HSQC) to confirm the site of oxidation.
 - **Synthesis for Verification:** An efficient synthetic route was developed to produce **Chloroquine N-oxide**, confirming that the spectral data of the synthesized compound matched those of the isolated degradation product [1].

Research Context and Workflow

The process of identifying and qualifying an impurity like **Chloroquine N-oxide** follows a logical pathway from detection to confirmation, which can be visualized as follows:



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